

Compound of Interest

Compound Name: 5-Amino-2-chlorophenylacetic acid

Cat. No.: B12324262

Chlorophenylacetic acids and their derivatives are a class of compounds that serve as crucial building blocks in the synthesis of a wide range of pharmaceuticals, and chemical properties is paramount for researchers and professionals in the field.

The molecular weight of **5-Amino-2-chlorophenylacetic acid** (CAS 56063-88-2), based on its chemical formula $C_8H_8ClNO_2$, is 185.61 g/mol .^{[1][2]}

Physicochemical and Spectroscopic Properties of (R)-2-Amino-2-(4-chlorophenyl);

(R)-2-Amino-2-(4-chlorophenyl)acetic acid, also known as D-4-Chlorophenylglycine, is a crystalline solid.^[8] Its structure features a central alpha-carb

Table 1: General and Physicochemical Data for (R)-2-Amino-2-(4-chlorophenyl)acetic Acid

Property
IUPAC Name
Synonyms
CAS Number
Molecular Formula
Molecular Weight
Monoisotopic Mass
Melting Point
Boiling Point
pKa

Table 2: Representative Spectroscopic Data

Technique
1H NMR
^{13}C NMR
FTIR (cm^{-1})
Mass Spec

```
graph "Chemical_Structure" {
  layout=neato;
  node [shape=plaintext];
```

```
bgcolor="#F1F3F4";
"C8H8ClNO2" [
label=<
"0" CELLBORDER="0" CELLSPACING="0">
"https://pubchem.ncbi.nlm.nih.gov/image/imgsrv.fcgi?cid=738020&t=l" />
"1" SIDES="T">Figure 1: Chemical Structure of (R)-2-Amino-2-(4-chlorophenyl)acetic acid.
```

```
>
];
}graphy (TLC) or High-Performance Liquid Chromatography (HPLC) until completion.
3. Workup and Isolation: The resulting  $\alpha$ -aminonitrile is then hydrolyzed under acidic or basic conditions to
```

```
graph "Strecker_Synthesis_Workflow" {
  rankdir=LR;
  node [shape=box, style=rounded, fillcolor="#FFFFFF", fontcolor="#202124", color="#4285F4"];
  edge [color="#34A853"];
  bgcolor="#F1F3F4";

  "Start" [label="4-chlorobenzaldehyde + NH4Cl + NaCN"];
  "Reaction" [label="Strecker Reaction\n(\alpha-aminonitrile formation)"];
  "Hydrolysis" [label="Acid or Base Hydrolysis"];
  "Product" [label="Racemic 2-amino-2-(4-chlorophenyl)acetic acid"];

  "Start" -> "Reaction" -> "Hydrolysis" -> "Product";
}
```

Chiral Resolution: Enzymatic Kinetic Resolution

Enzymatic methods provide high selectivity under mild reaction conditions. Penicillin G acylase is commonly used for the kinetic resolution of chiral amines.

Experimental Protocol: Enzymatic Resolution of N-Phenylacetyl-(±)-4-chlorophenylglycine

- Substrate Preparation: The racemic amino acid is first N-acetylated.
- Enzymatic Hydrolysis: The racemic N-acetyl-2-amino-2-(4-chlorophenyl)acetic acid is suspended in water, and

- Reaction Monitoring: The reaction is maintained at 37°C, and the progress is monitored by the consumption of
- Product Separation: At this point, the mixture contains (R)-N-phenylacetyl-4-chlorophenylglycine and the free
- Deprotection: The isolated (R)-N-phenylacetyl-4-chlorophenylglycine is then chemically hydrolyzed (e.g., with

Applications in Drug Development

The primary application of enantiomerically pure (R)-2-Amino-2-(4-chlorophenyl)acetic acid is as a chiral pre

Analytical Methodologies: Ensuring Enantiomeric Purity

The enantiomeric excess (e.e.) of the final product is a critical quality attribute. Chiral High-Performance I

Experimental Protocol: Chiral HPLC for Enantiomeric Excess (e.e.) Determination

- Column: A chiral stationary phase column suitable for amino acid enantiomer separation.
- Mobile Phase: A mixture of an aqueous buffer and an organic modifier (e.g., methanol or acetonitrile), with
- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Detection: UV at 254 nm.
- Temperature: 25°C.
- Sample Preparation: A small amount of the sample is dissolved in the mobile phase or a compatible solvent.

Conclusion

(R)-2-Amino-2-(4-chlorophenyl)acetic acid and its related compounds are indispensable chiral building blocks :

References

- PubChem. L-3-Chlorophenylglycine. National Center for Biotechnology Information. [[Link](#)]
- Inxight Drugs. 2-(2-CHLOROPHENYL)GLYCINE. National Center for Advancing Translational Sciences. [[Link](#)]
- ChemBK. (R)-AMINO-(2-CHLORO-PHENYL)-ACETIC ACID. [[Link](#)]
- PubChem. 2-(2-Chlorophenyl)glycine. National Center for Biotechnology Information. [[Link](#)]
- PubChem. (r)-2-Amino-2-(4-chlorophenyl)acetic acid. National Center for Biotechnology Information. [[Link](#)]
- gsrs. 2-(((2R)-2-AMINO-2-PHENYLACETYL)AMINO)-2-(5-CHLORO-4-OXO-3,4-DIHYDRO-2H-1,3-THIAZIN-2-YL)ACETIC ACID.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. L-3-Chlorophenylglycine | C₈H₈ClNO₂ | CID 1515291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(2-CHLOROPHENYL)GLYCINE [drugs.ncats.io]
- 3. chembk.com [chembk.com]
- 4. 2-(2-Chlorophenyl)glycine | C₈H₈ClNO₂ | CID 290729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-(2-Chlorophenyl)glycine | 88744-36-9 [chemicalbook.com]
- 6. 2-Amino-2-(2-chlorophenyl)acetic Acid | LGC Standards [lgstandards.com]
- 7. 141315-50-6 | (S)-alpha-Amino-(2-chlorophenyl)acetic acid - MolDB [moldb.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. (r)-2-Amino-2-(4-chlorophenyl)acetic acid | C₈H₈ClNO₂ | CID 738020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: The Role of Chlorophenylacetic Acids in Modern Pharmaceuticals]. BenchChem, [2026]. [Online

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

